

Heptafluorobutyramide physical properties melting and boiling point

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Compound of Interest

Compound Name: *Heptafluorobutyramide*

Cat. No.: *B1361082*

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An In-depth Technical Guide to the Physical Properties of **Heptafluorobutyramide**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of compounds is paramount. This guide provides a detailed overview of the melting and boiling points of **Heptafluorobutyramide**, including experimental protocols for their determination.

Physical Properties of **Heptafluorobutyramide**

Heptafluorobutyramide (CAS No. 662-50-0) is a fluorinated amide with the molecular formula $C_4H_2F_7NO$.^{[1][2]} Its physical properties are crucial for its handling, application, and synthesis procedures.

Quantitative Data Summary

The melting and boiling points of **Heptafluorobutyramide** are summarized in the table below. These values are critical for determining purity and for designing experimental conditions.

Physical Property	Value	Conditions
Melting Point	103 °C	-
98.0 - 107.0 °C	Clear Melt	
102 - 106 °C	-	
Boiling Point	105 °C	at 760 mmHg

Experimental Protocols for Determination of Physical Properties

Accurate determination of melting and boiling points is essential for compound identification and purity assessment. Pure compounds typically exhibit a sharp melting point range, while impurities tend to lower and broaden this range.[3]

Melting Point Determination: Capillary Method

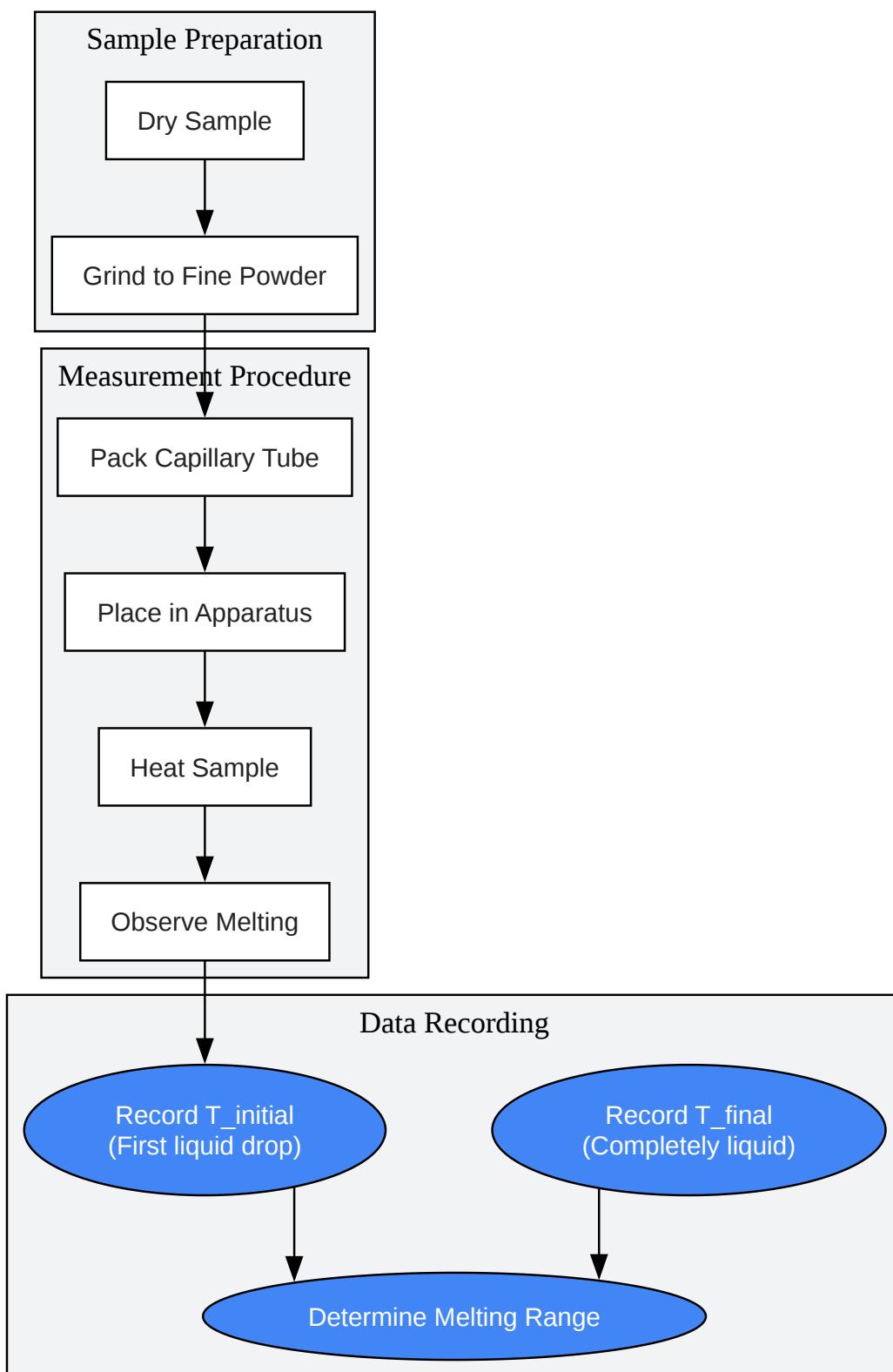
The capillary method is a common and straightforward technique for determining the melting point of a solid organic compound.[4]

Methodology:

- Sample Preparation: Ensure the **Heptafluorobutyramide** sample is completely dry and in a fine powdered form to allow for uniform packing.[4]
- Capillary Tube Packing: Press the open end of a thin-walled capillary tube into the powdered sample. Tap the sealed end of the tube on a hard surface to compact the powder, aiming for a sample height of 1-2 mm.[5]
- Apparatus Setup: Place the packed capillary tube into a melting point apparatus, such as a Mel-Temp apparatus or a Thiele tube filled with a high-boiling point oil. If using a manual setup, attach the capillary tube to a thermometer.[5]
- Heating: Begin heating the apparatus. A rapid initial heating can be used to determine an approximate melting point.[3] For an accurate measurement, a slower heating rate of about 2°C per minute should be used when approaching the expected melting point.[6]

- Observation and Recording: The melting point range is the interval between the temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid.[\[5\]](#) Record these two temperatures.

Workflow for Melting Point Determination



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Caption: Workflow for determining melting point via the capillary method.

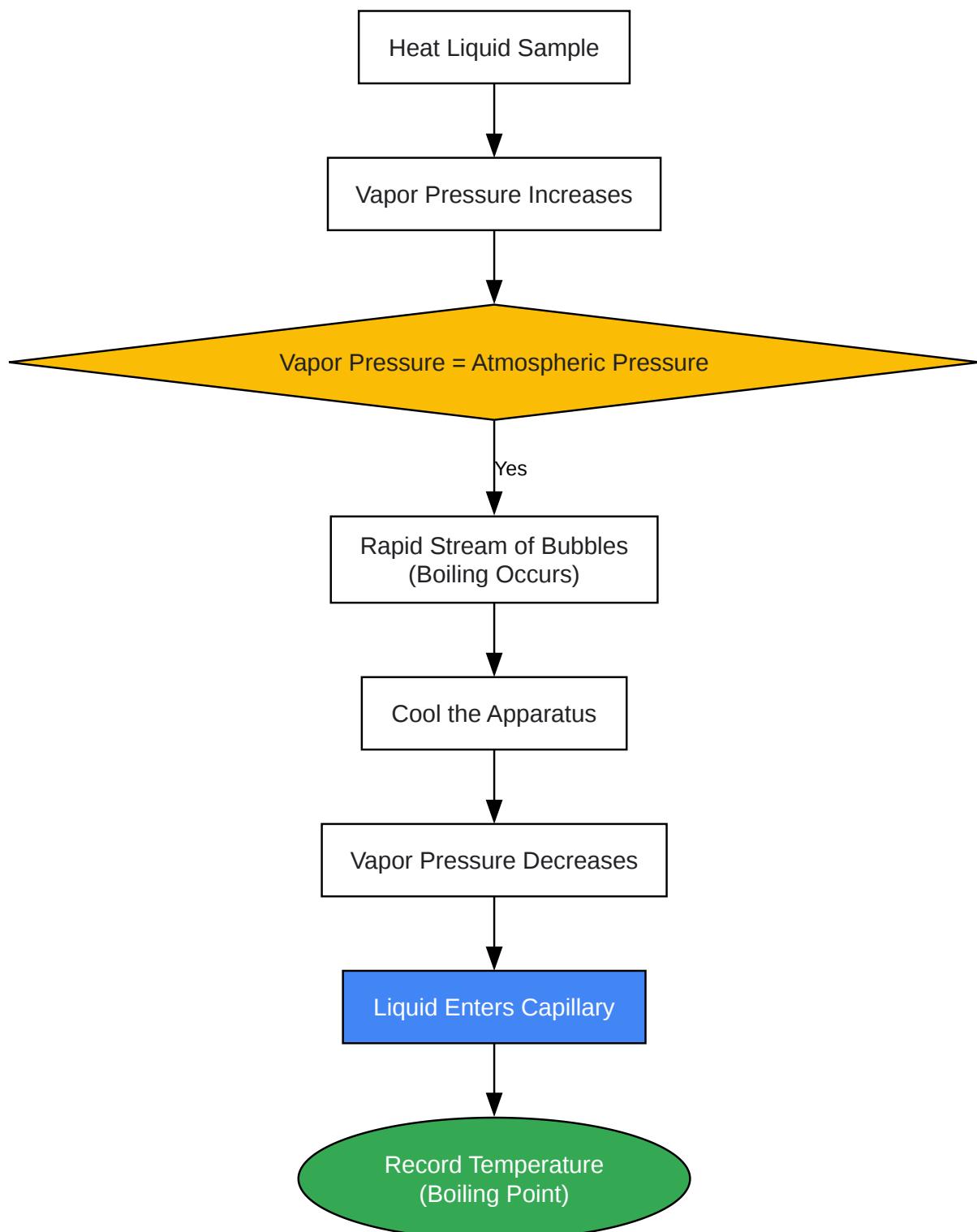
Boiling Point Determination: Micro-Boiling Point Method

For small quantities of a liquid, the micro-boiling point method is a convenient and accurate technique.^[7]

Methodology:

- Sample Preparation: Place a small amount of liquid **Heptafluorobutyramide** into a small test tube or fusion tube.
- Capillary Insertion: Take a capillary tube that is sealed at one end and place it into the test tube with the open end submerged in the liquid.^[8]
- Apparatus Setup: Attach the test tube to a thermometer and immerse the setup in a heating bath, such as a Thiele tube or an aluminum block.^{[7][9]}
- Heating: Heat the bath gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.^[7] As the liquid nears its boiling point, a rapid and continuous stream of bubbles will emerge from the capillary.^[7]
- Observation and Recording: Once a continuous stream of bubbles is observed, remove the heat source. The bubbling will slow down and stop. The boiling point is the temperature at which the liquid begins to enter the capillary tube as the apparatus cools.^{[7][10]} This occurs when the vapor pressure of the liquid equals the atmospheric pressure.^[10]

Logical Flow of Boiling Point Determination



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Caption: Logical sequence for identifying the boiling point.

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